

Preparing Dalbinol Stock Solutions in DMSO for Cellular Assays

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Compound of Interest

Compound Name: *Dalbinol*

Cat. No.: *B15544794*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Dalbinol, a natural rotenoid compound, has demonstrated potential as an anti-cancer agent by inhibiting the Wnt/ β -catenin signaling pathway, which is often dysregulated in various cancers, including hepatocellular carcinoma.[1] For in vitro studies, proper preparation of a concentrated stock solution is crucial for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving hydrophobic compounds like **dalbinol** for use in cell-based assays.[2] This document provides a detailed protocol for preparing **dalbinol** stock solutions in DMSO, along with important considerations for storage and handling to ensure the integrity of the compound.

Data Presentation

Table 1: Quantitative Data for **Dalbinol**

Parameter	Value	Cell Line(s)	Source
Molecular Formula	C ₂₃ H ₂₂ O ₈	N/A	[3]
Molecular Weight	426.42 g/mol	N/A	[3]
IC ₅₀ (72h)	0.6 µM	HepG2	[4]
1.7 µM	HepG2/ADM	[4]	
5.5 µM	Huh7	[4]	

Table 2: Properties of DMSO

Property	Value	Source
Molecular Formula	(CH ₃) ₂ SO	[2]
Molar Mass	78.13 g·mol ⁻¹	[2]
Appearance	Colorless liquid	[2]
Density	1.1004 g·cm ⁻³	[2]
Melting Point	19 °C (66 °F)	[2]
Boiling Point	189 °C (372 °F)	[2]
Solubility in Water	Miscible	[2]

Experimental Protocols

Materials

- Dalbinol powder
- Anhydrous Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials (amber or wrapped in foil)
- Calibrated micropipettes and sterile, filtered pipette tips

- Vortex mixer
- Analytical balance

Protocol for Preparing a 10 mM **Dalbinol** Stock Solution in DMSO

- Determine the required mass of **Dalbinol**:
 - The molecular weight of **Dalbinol** is 426.42 g/mol .
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ L/1000 mL} \times 1 \text{ mL} \times 426.42 \text{ g/mol} \times 1000 \text{ mg/g} = 4.26 \text{ mg}$
- Weighing the **Dalbinol**:
 - Tare a sterile microcentrifuge tube or vial on an analytical balance.
 - Carefully weigh 4.26 mg of **Dalbinol** powder into the tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous, cell culture grade DMSO to the tube containing the **Dalbinol** powder.
 - Cap the tube securely.
- Ensuring Complete Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear. If necessary, brief sonication in a water bath can aid dissolution.
- Storage of the Stock Solution:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[5]

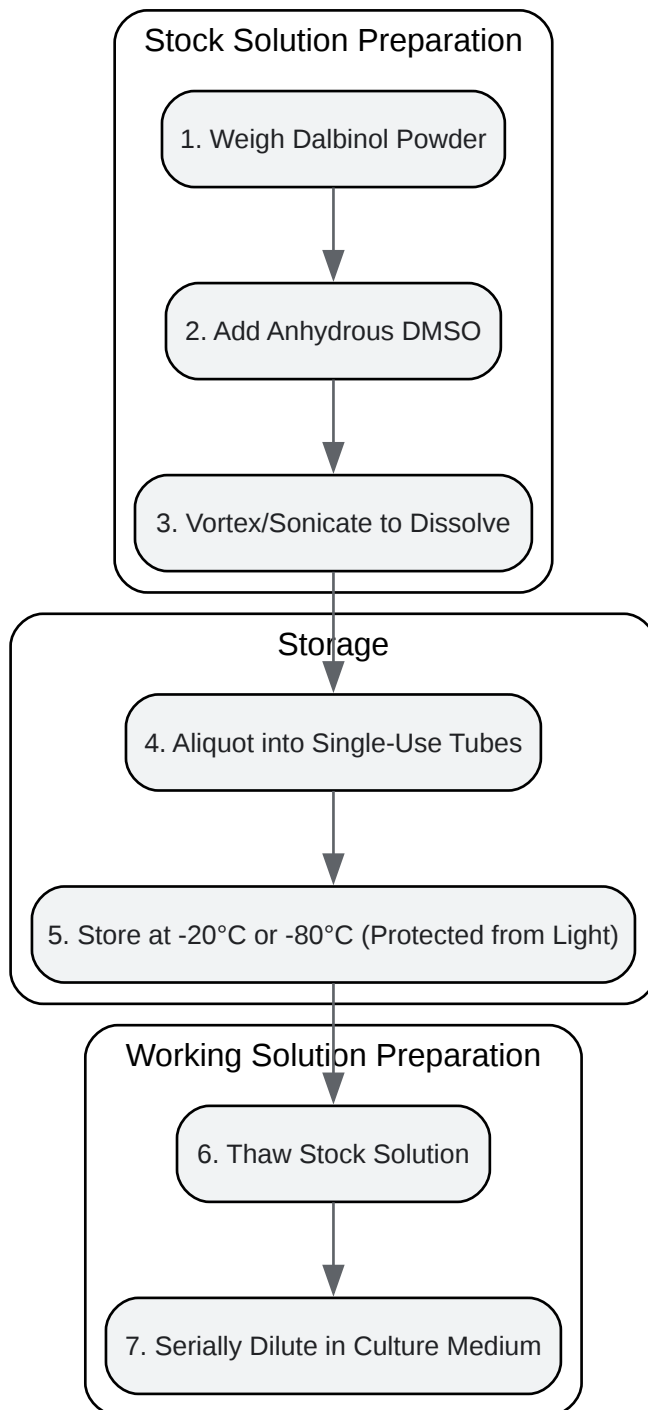
- Store the aliquots at -20°C or -80°C in amber vials or tubes wrapped in aluminum foil to protect from light.[5]
- Properly stored, DMSO stock solutions are typically stable for several months.[5]

Protocol for Preparing Working Solutions

- Thawing the Stock Solution:
 - Thaw an aliquot of the 10 mM **Dalbinol** stock solution at room temperature.
- Serial Dilution:
 - Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: To avoid precipitation of the hydrophobic compound, it is recommended to add the DMSO stock solution to the culture medium and mix immediately, rather than the other way around. The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to minimize solvent-induced cytotoxicity.[5] A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

Visualizations

Experimental Workflow: Preparing Dalbinol Stock Solution

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